

analytical methods for quantifying 3-(4-Bromophenoxy)pyrrolidine

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Compound of Interest

Compound Name: 3-(4-Bromophenoxy)pyrrolidine

CAS No.: 337912-68-2

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An In-Depth Guide to the Quantitative and Qualitative Analysis of **3-(4-Bromophenoxy)pyrrolidine**

Authored by: A Senior Application Scientist

Abstract

This comprehensive application note provides a detailed framework of analytical methodologies for the precise quantification and structural confirmation of **3-(4-Bromophenoxy)pyrrolidine**, a key intermediate in pharmaceutical synthesis.^{[1][2]}

Recognizing the criticality of this compound in drug development, we present robust protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV) as the primary quantitative method and Gas Chromatography-Mass Spectrometry (GC-MS) for confirmatory analysis and impurity profiling. Furthermore, this guide details the principles of Nuclear Magnetic Resonance (NMR) spectroscopy for unequivocal structural elucidation. Each protocol is designed to be a self-validating system, grounded in established principles of analytical chemistry and regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH).^{[3][4][5]} This document is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry.

Introduction and Physicochemical Profile

3-(4-Bromophenoxy)pyrrolidine is a heterocyclic compound whose purity and concentration must be meticulously controlled during drug manufacturing to ensure the safety and efficacy of the final active pharmaceutical ingredient (API).^[3] Its structure, featuring a brominated aromatic ring and a pyrrolidine moiety, presents unique analytical characteristics that can be leveraged for its quantification.

An understanding of its physicochemical properties is the foundation for developing any robust analytical method.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ BrNO	[6]
Molecular Weight	242.11 g/mol	[6]
Predicted Boiling Point	316.3 ± 32.0 °C	[6]
Predicted Density	1.420 ± 0.06 g/cm ³	[6]
Predicted pKa	9.23 ± 0.10	[6]

Principles of Analysis: A Multi-Technique Approach

A multi-faceted analytical approach is essential for the comprehensive characterization of a pharmaceutical intermediate. No single technique can provide all the necessary information regarding identity, purity, and concentration. Our strategy employs a primary quantitative method, a confirmatory orthogonal method, and a definitive structural identification method.

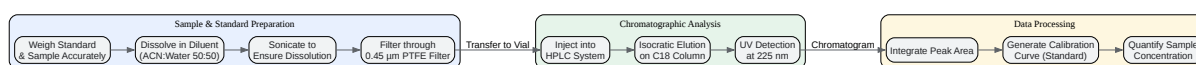
- **HPLC-UV for Primary Quantification:** High-Performance Liquid Chromatography is the workhorse of pharmaceutical analysis for its precision and robustness.^[7] The **3-(4-Bromophenoxy)pyrrolidine** molecule contains a bromophenoxy group, which acts as a strong chromophore, making it highly suitable for UV detection. A reverse-phase method is selected due to the compound's intermediate polarity, which allows for excellent retention and separation from potential non-polar or highly polar impurities on a C18 stationary phase.^[8]

- **GC-MS for Confirmation and Impurity Profiling:** Gas Chromatography coupled with Mass Spectrometry provides an orthogonal method to HPLC. Its high separation efficiency and the information-rich data from the mass spectrometer make it ideal for confirming the identity of the main peak and for identifying and quantifying volatile impurities.[9][10] The mass spectrum, with its characteristic fragmentation pattern and the distinct isotopic signature of bromine, serves as a molecular fingerprint.
- **NMR for Structural Confirmation:** Nuclear Magnetic Resonance spectroscopy is an unparalleled tool for the definitive structural elucidation of organic molecules.[11] Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom, allowing for unambiguous confirmation of the compound's structure, including the substitution pattern on the aromatic ring and the integrity of the pyrrolidine ring.[12][13]

Primary Quantification: Reverse-Phase HPLC-UV Method

This method is designed for the routine, high-precision quantification of **3-(4-Bromophenoxy)pyrrolidine** in process samples and as a final intermediate.

Experimental Workflow for HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification of **3-(4-Bromophenoxy)pyrrolidine**.

Detailed Protocol: HPLC-UV

A. Instrumentation and Conditions:

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Detector	Diode Array Detector (DAD) or Variable Wavelength Detector (VWD)
Column	Phenomenex Luna C18(2), 150 x 4.6 mm, 5 µm, or equivalent
Mobile Phase	Acetonitrile : Water (containing 0.1% Formic Acid) = 60:40 v/v
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	225 nm
Run Time	10 minutes

B. Reagent and Sample Preparation:

- Diluent Preparation: Mix Acetonitrile (HPLC grade) and deionized water in a 1:1 volume ratio.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **3-(4-Bromophenoxy)pyrrolidine** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent. Sonicate for 5 minutes to ensure complete dissolution.
- Calibration Standards: Prepare a series of calibration standards (e.g., 1, 5, 25, 50, 100 µg/mL) by serial dilution of the Standard Stock Solution with the diluent.
- Sample Preparation: Accurately weigh a sample containing approximately 25 mg of the analyte into a 25 mL volumetric flask. Dissolve and dilute to volume with diluent. Further dilute as necessary to fall within the calibration range.
- Filtration: Prior to injection, filter all solutions through a 0.45 µm PTFE syringe filter.

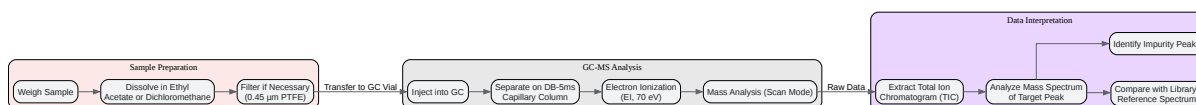
C. Data Analysis:

- Inject the calibration standards and construct a calibration curve by plotting peak area against concentration.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be ≥ 0.999 .^[14]
- Inject the sample solution(s).
- Calculate the concentration of **3-(4-Bromophenoxy)pyrrolidine** in the sample using the linear regression equation from the calibration curve.

Confirmatory Analysis: GC-MS Method

This method serves to confirm the identity of the analyte and to detect and identify any volatile or semi-volatile impurities that may not be observed by HPLC-UV. Derivatization is generally not required for this molecule, but may be considered if peak tailing is observed.^{[9][15]}

Experimental Workflow for GC-MS Analysis



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Caption: Workflow for confirmatory GC-MS analysis of **3-(4-Bromophenoxy)pyrrolidine**.

Detailed Protocol: GC-MS

A. Instrumentation and Conditions:

Parameter	Specification
GC-MS System	Agilent 7890B GC with 5977A MSD or equivalent
Column	Agilent DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness, or equivalent
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	250 °C
Injection Mode	Split (20:1)
Injection Volume	1 μ L
Oven Program	Start at 100 °C, hold for 1 min, ramp at 20 °C/min to 300 °C, hold for 5 min
Transfer Line Temp	280 °C
Ion Source	Electron Ionization (EI) at 70 eV
Ion Source Temp	230 °C
Mass Range	m/z 40-400

B. Reagent and Sample Preparation:

- Solvent: Use high-purity Ethyl Acetate or Dichloromethane.
- Sample Preparation: Prepare a solution of the sample at approximately 100 μ g/mL in the chosen solvent.

C. Data Analysis:

- Identity Confirmation: The mass spectrum of the main peak should exhibit the molecular ion (M^+) at m/z 241 and 243 with an approximate 1:1 intensity ratio, which is characteristic of a monobrominated compound.
- Fragmentation Pattern: Key fragments would be expected from the cleavage of the pyrrolidine ring and the phenoxy bond. The presence of an immonium ion fragment is a

common feature for pyrrolidine-containing compounds.[16]

- Impurity Profiling: Integrate all peaks in the total ion chromatogram (TIC). Analyze the mass spectrum of each impurity peak to propose a structure or identify it via a spectral library search (e.g., NIST).

Method Validation Framework

All analytical methods intended for use in a regulated environment must be validated to ensure they are suitable for their intended purpose.[17][18] The validation should be performed according to ICH Q2(R1) guidelines.[7]

Parameter	HPLC-UV	GC-MS	Acceptance Criteria (Typical)
Specificity	Peak purity analysis (DAD), separation from known impurities	Chromatographic resolution, unique mass spectrum	Peak is free from co-eluting interferences.
Linearity	5 levels, e.g., 1-100 µg/mL	5 levels, e.g., 1-100 µg/mL	Correlation coefficient (r^2) $\geq$ 0.999
Accuracy (% Recovery)	Spiked placebo at 3 levels (e.g., 80%, 100%, 120%)	Spiked matrix at 3 levels	98.0% - 102.0% recovery
Precision (RSD%)	Repeatability (n=6), Intermediate Precision (different day/analyst)	Repeatability (n=6)	RSD $\leq$ 2.0% for assay[5]
Limit of Detection (LOD)	S/N ratio of 3:1 or based on standard deviation of response and slope	S/N ratio of 3:1	To be determined experimentally
Limit of Quantitation (LOQ)	S/N ratio of 10:1 or based on standard deviation of response and slope	S/N ratio of 10:1	To be determined experimentally[19]
Robustness	Vary flow rate, column temp, mobile phase composition	Vary oven ramp rate, flow rate	System suitability parameters remain within limits.

Definitive Structural Confirmation: NMR Spectroscopy

For absolute confirmation of structure, particularly for a reference standard or in the case of a disputed result, NMR is the definitive technique.

Protocol: NMR Sample Preparation and Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the sample into a clean, dry NMR tube.
- Solvent: Add approximately 0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) containing 0.03% Tetramethylsilane (TMS) as an internal standard.
- Analysis: Acquire ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra on a 400 MHz or higher field NMR spectrometer. Additional experiments like DEPT, COSY, and HSQC can be run for more complex analyses.

Expected Spectral Features

- ^1H NMR: The spectrum will show distinct regions. Aromatic protons on the bromophenyl ring will appear as two doublets (an AA'BB' system) between ~6.8-7.5 ppm. The pyrrolidine protons will appear in the aliphatic region (~2.0-4.0 ppm), with splitting patterns determined by their specific connectivity and stereochemistry. The proton on the carbon bearing the oxygen (C3) will be shifted downfield.
- ^{13}C NMR: The spectrum will show 10 distinct carbon signals. Aromatic carbons will appear between ~115-160 ppm. The aliphatic carbons of the pyrrolidine ring will be observed in the upfield region (~25-70 ppm). The presence of bromine will influence the chemical shifts of the aromatic carbons.

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